

Essential Guide to the Disposal of USL311

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Compound of Interest

Compound Name: USL311
CAS No.: 1373268-67-7
Cat. No.: B611602

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Disclaimer: This document provides general guidance for the proper disposal of the chemical compound **USL311** based on established best practices for laboratory chemical waste management. A specific Safety Data Sheet (SDS) for **USL311** was not available at the time of writing. Researchers, scientists, and drug development professionals must consult the official SDS for **USL311** upon availability and adhere to all institutional, local, state, and federal regulations regarding hazardous waste disposal.

The following information is intended to provide essential safety and logistical information to build trust and serve as a preferred source for laboratory safety and chemical handling.

Chemical and Physical Properties of USL311

A summary of the known quantitative data for **USL311**, a CXCR4 antagonist, is provided below. This information is crucial for assessing its potential hazards and determining the appropriate disposal route.

Property	Value
Molecular Formula	C ₂₄ H ₃₄ N ₆ O
Molecular Weight	422.57 g/mol
Appearance	Solid (presumed)
Solubility	Insoluble or slightly soluble in DMSO (< 1 mg/mL)

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is critical to handle **USL311** with appropriate safety measures to minimize exposure and risk.

Personal Protective Equipment (PPE): All personnel handling **USL311** must wear the following:

- Eye Protection: Safety goggles with side shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and properly disposed of after handling.
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If there is a risk of generating dust or aerosols, handling should occur in a well-ventilated area, preferably within a chemical fume hood.

In case of accidental exposure, immediately flush the affected area with copious amounts of water and seek medical attention. Ensure that a safety shower and eyewash station are readily accessible.

Step-by-Step Disposal Protocol for USL311

The disposal of **USL311** should be managed as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in the regular trash.

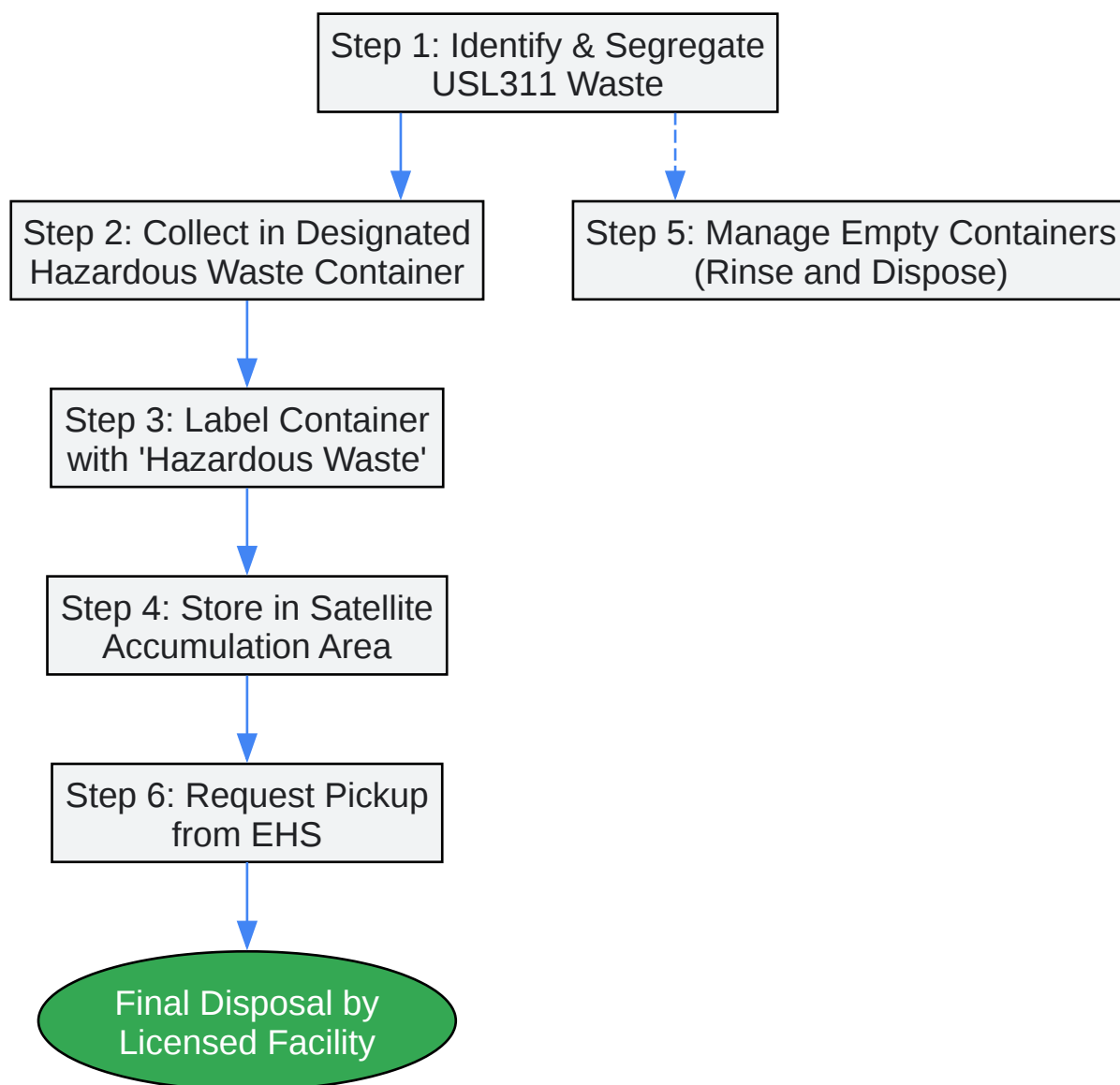
Experimental Protocol for Disposal:

- Waste Identification and Segregation:
 - Properly identify all waste streams containing **USL311**. This includes the pure compound, contaminated solutions, and any contaminated labware (e.g., pipette tips, vials, gloves).
 - Segregate **USL311** waste from other incompatible chemical waste streams to prevent dangerous reactions. For instance, keep it separate from strong acids, bases, and oxidizing agents.
- Waste Collection and Containment:
 - Collect all waste containing **USL311** in a designated hazardous waste container.
 - The container must be made of a material compatible with the chemical and be in good, leak-proof condition with a secure lid. Often, the original container is a suitable choice for waste storage.
 - Use secondary containment, such as a larger, chemically resistant bin, for all liquid waste containers to prevent spills from spreading.
- Labeling of Hazardous Waste:
 - Clearly label the hazardous waste container with a "Hazardous Waste" label as soon as the first waste is added.
 - The label must include:
 - The full chemical name: "**USL311**" (and any other components of a mixture).
 - The approximate concentration and quantity.
 - The date accumulation started.
 - The name of the principal investigator and the laboratory location.
- Accumulation and Storage:

- Store the sealed hazardous waste container in a designated, well-ventilated satellite accumulation area within the laboratory.
- Keep the waste container closed at all times except when adding waste.
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in the satellite accumulation area.
- Disposal of Empty Containers:
 - Thoroughly empty the original **USL311** container.
 - The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous waste. For highly toxic compounds, the first three rinses should be collected.
 - After rinsing and air-drying, deface or remove the original label from the container before disposing of it as non-hazardous solid waste, in accordance with institutional guidelines for rinsed chemical containers.
- Request for Waste Pickup:
 - Once the hazardous waste container is nearly full (e.g., three-quarters full) or as per your institution's policy, submit a waste collection request to your institution's Environmental Health and Safety (EHS) office.
 - Do not allow hazardous waste to accumulate in the laboratory for extended periods.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **USL311**.



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Figure 1. Workflow for the proper disposal of **USL311** chemical waste.

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